

CAS number and molecular formula for [tBPC compound name]

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Compound of Interest

Compound Name: *tBPC*

Cat. No.: *B155813*

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An in-depth analysis reveals that the abbreviation "**tBPC**" can refer to several different chemical compounds. To provide you with an accurate and relevant technical guide, please specify the full name of the compound you are interested in. The most common interpretations of "**tBPC**" are detailed below.

Potential Candidates for "tBPC"

Based on common chemical nomenclature and available data, "**tBPC**" could stand for:

- **tert-Butyl peroxyacrylate:** This is a likely candidate as the abbreviation directly corresponds to the chemical name.
- **tert-Butyl peroxybenzoate:** Another common peroxide where "tBP" could be a shorthand for the tert-Butyl peroxy group and "C" could be an abbreviation related to the benzoate group.
- **Other tert-Butyl Peroxy Compounds:** The "tBP" prefix is characteristic of several organic peroxides.

A less common, but potential match from biological research includes:

- **EM-Tbpc:** A different molecule with a more complex structure, identified in PubChem.[\[1\]](#)

Once you clarify the specific compound, a comprehensive technical guide will be provided, including its CAS number, molecular formula, relevant experimental protocols, and pathway diagrams as requested.

General Information on Common "tBPC" Candidates

For your immediate reference, here is a summary of the most likely candidate:

tert-Butyl peroxyacetonate

Identifier	Value	Source
CAS Number	23474-91-1	[2][3]
Molecular Formula	C ₈ H ₁₄ O ₃	[2][3]

This compound belongs to the organic peroxide family and is known to be reactive.[2][3] It is crucial to handle such chemicals with appropriate safety precautions as they can be sensitive to heat and shock.[2][3]

To proceed with generating a detailed technical guide, please confirm which of these, or another specific compound, you are researching. This will ensure the provided information, including experimental methodologies and visualizations, is accurate and tailored to your needs as a researcher or drug development professional.

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References

- 1. EM-Tbpc | C₁₈H₂₀N₄O | CID 9904703 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. TERT-BUTYL PEROXYACETONATE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 3. echemi.com [echemi.com]
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